

FMP-API-1: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: FMP-API-1

Cat. No.: B176353

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Introduction

FMP-API-1 is a small molecule that acts as an inhibitor of the interaction between A-kinase anchoring proteins (AKAPs) and protein kinase A (PKA).^{[1][2][3][4][5]} This compound binds to an allosteric site on the regulatory (R) subunits of PKA, leading to a dual effect: the disruption of the AKAP-PKA complex and the activation of PKA.^{[1][2][3][6]} This unique mechanism of action makes **FMP-API-1** a valuable tool for studying compartmentalized cAMP/PKA signaling and its role in various cellular processes. These application notes provide an overview of the in vitro use of **FMP-API-1**, including recommended dosage and concentration ranges, and detailed experimental protocols.

Mechanism of Action

FMP-API-1 functions by binding to an allosteric site on the PKA regulatory subunits (RI α and RI β), a region distinct from the canonical AKAP binding domain.^{[1][2]} This binding induces a conformational change that both prevents the interaction with AKAPs and releases the catalytic (C) subunits of PKA, resulting in its activation.^{[1][6]} This selective interference with compartmentalized PKA signaling allows for the targeted investigation of AKAP-mediated cellular events.

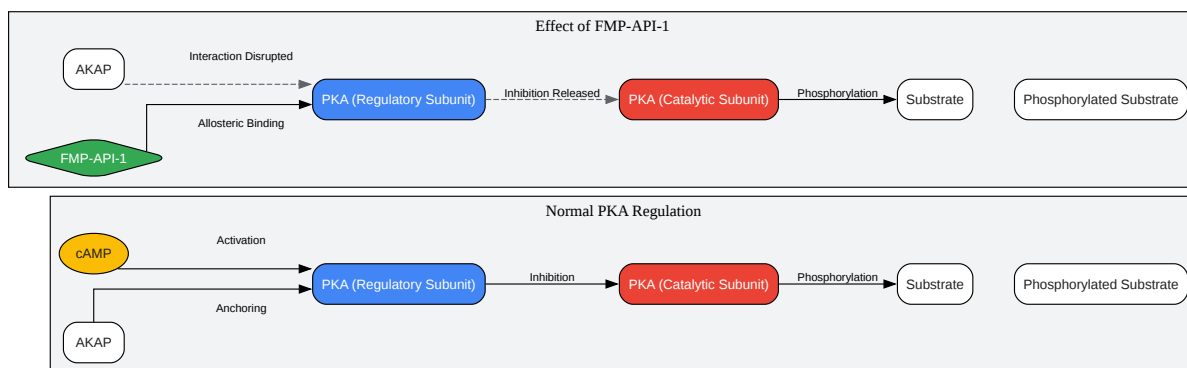
Quantitative Data Summary

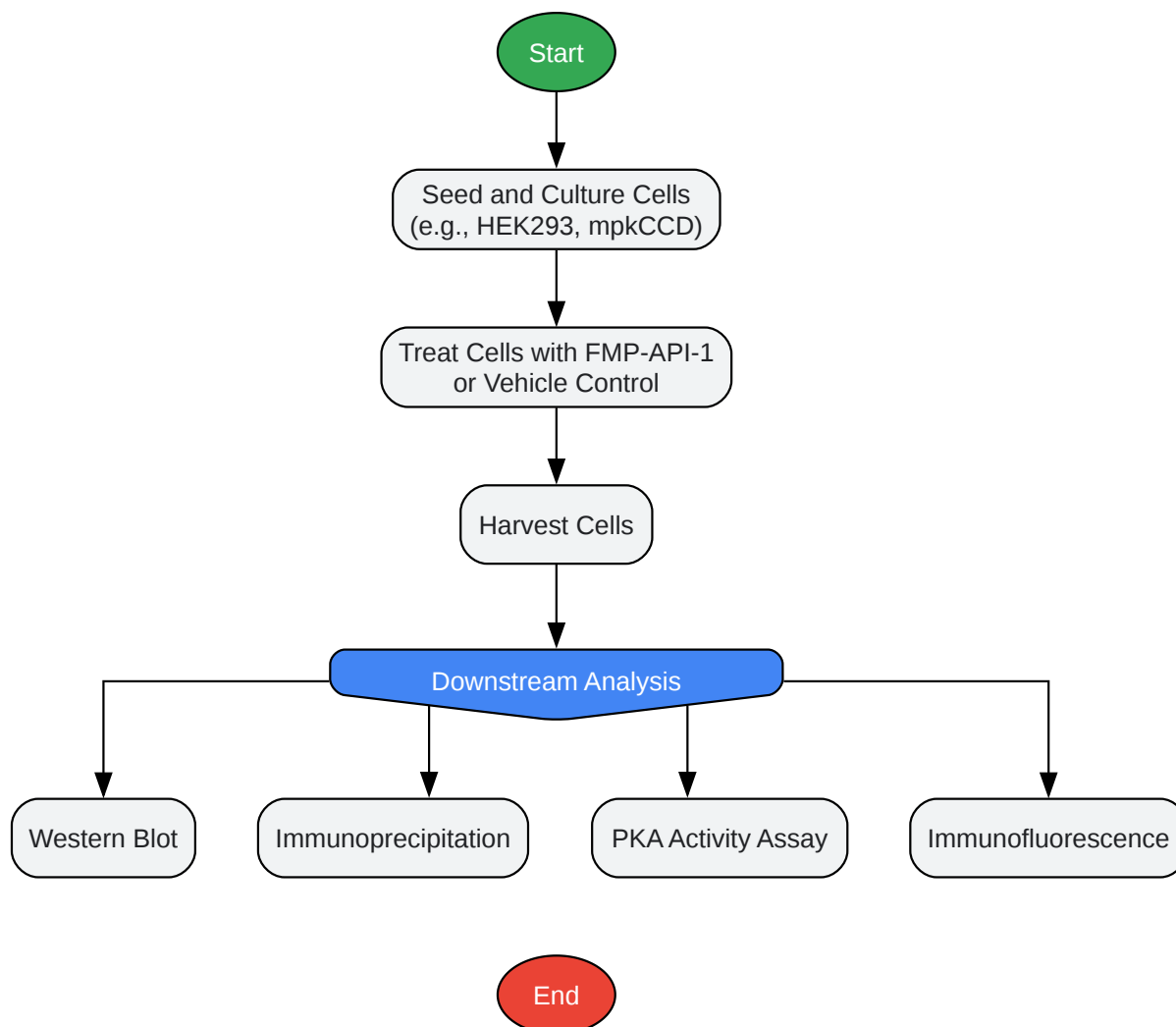
The following table summarizes the effective concentrations of **FMP-API-1** used in various in vitro studies. These values can serve as a starting point for experimental design.

Cell Type	Concentration Range	Incubation Time	Observed Effect	Reference
Renal Cortical Collecting Duct Cells (mpkCCD)	100 - 1500 μ M	1 hour	Increased PKA and AQP2 activity.	[7]
Neonatal Rat Cardiac Myocytes	100 μ M	Not Specified	Disruption of AKAP-PKA interaction.	[6]
HEK293 Cells	100 μ M	Not Specified	Disruption of AKAP-PKA interaction.	[6]

Note: The derivative **FMP-API-1/27** has been shown to inhibit the interaction between RII α and an AKAP18 δ -derived peptide with an IC₅₀ of 10.7 ± 1.8 μ M in a cell-free assay.[\[2\]](#)

Signaling Pathway Diagram





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